

Methyl 2,6-dichloroisonicotinate chemical properties and structure

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Compound of Interest

Compound Name: Methyl 2,6-dichloroisonicotinate

Cat. No.: B108784

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An In-depth Technical Guide to Methyl 2,6-dichloroisonicotinate

For researchers, scientists, and professionals in drug development, this document provides a comprehensive overview of the chemical properties, structure, and available experimental data for **Methyl 2,6-dichloroisonicotinate**.

Core Chemical Properties

Methyl 2,6-dichloroisonicotinate is a chlorinated pyridine derivative with applications as a pharmaceutical and agrochemical intermediate.^{[1][2]} It is recognized for its role as a building block in the synthesis of biologically active molecules.^[2]

Physicochemical Data

The fundamental physicochemical properties of **Methyl 2,6-dichloroisonicotinate** are summarized in the table below, providing a ready reference for experimental design and chemical synthesis.

Property	Value	Source
CAS Number	42521-09-5	[1][3][4][5][6]
Molecular Formula	C ₇ H ₅ Cl ₂ NO ₂	[2][3][4][5][6][7]
Molecular Weight	206.03 g/mol	[3][4][5][6]
Melting Point	80-84 °C	[6]
82 °C	[8]	
205 °C	[1]	
Boiling Point	298.3 °C	[8]
Appearance	White to light yellow powder/crystal	[2]
Purity	≥97%	[5]
97%	[6]	

Structural Identifiers

Structural identifiers are crucial for database searches and unambiguous identification of the compound.

Identifier Type	Identifier	Source
IUPAC Name	methyl 2,6-dichloropyridine-4-carboxylate	[4]
SMILES	<chem>COC(=O)C1=CC(=NC(=C1)Cl)Cl</chem>	[3][4][6][7]
InChI	InChI=1S/C7H5Cl2NO2/c1-12-7(11)4-2-5(8)10-6(9)3-4/h2-3H,1H3	[4][6][7]
InChIKey	XSKGHSUHOYEBTK-UHFFFAOYSA-N	[4][6][7]

Chemical Structure

The molecular structure of **Methyl 2,6-dichloroisonicotinate** is depicted below.

Figure 1. Chemical structure of **Methyl 2,6-dichloroisonicotinate**.

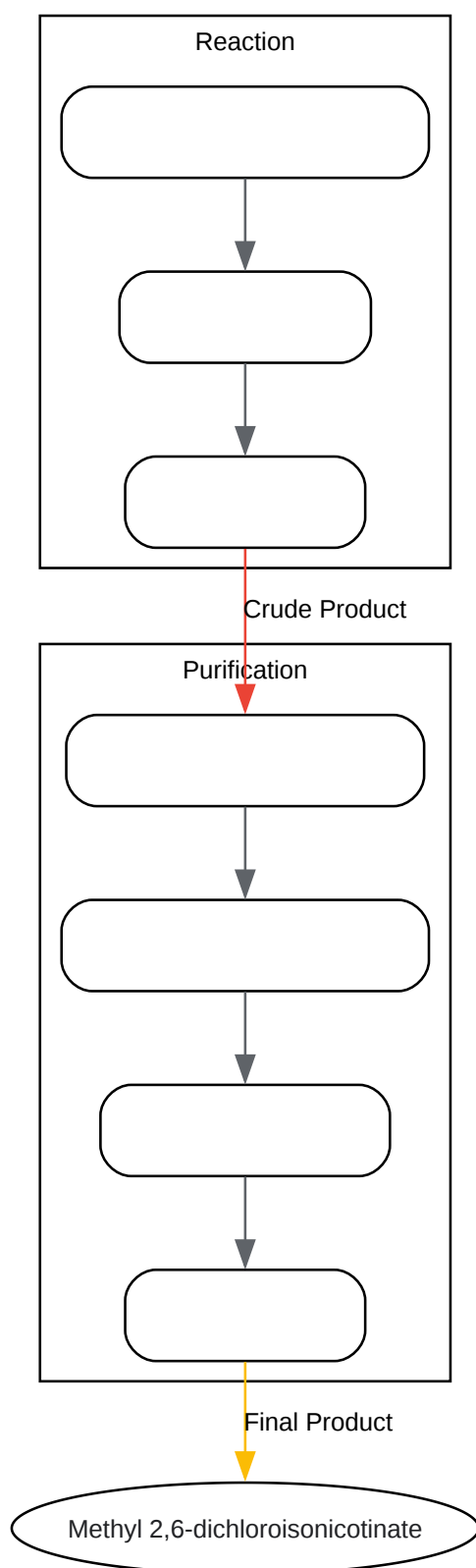
Experimental Protocols

Synthesis of Methyl 2,6-dichloroisonicotinate

A common synthetic route to **Methyl 2,6-dichloroisonicotinate** involves the esterification of 2,6-dichloroisonicotinic acid.^[1]

Procedure:

- A mixture of 187 g (0.974 mol) of 2,6-dichloroisonicotinic acid, 1650 ml of methanol, and 5 ml of concentrated sulfuric acid is prepared.^[1]
- The solution is heated and refluxed for 24 hours.^[1]
- Following the reaction, the majority of the solvent is removed via evaporation under reduced pressure to yield the crude product.^[1]
- The crude product is then dissolved in 750 ml of dichloromethane.^[1]
- The dichloromethane solution is washed sequentially with water and 1N sodium hydroxide solution.^[1]
- The organic layer is separated and dried using anhydrous sodium sulfate.^[1]
- Finally, the solvent is evaporated under reduced pressure to yield the final product.^[1] This process reportedly yields 174 g (86.7% yield) of **Methyl 2,6-dichloroisonicotinate**.^[1]



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Figure 2. Workflow for the synthesis of **Methyl 2,6-dichloroisonicotinate**.

Spectroscopic Data

Spectroscopic data is essential for the structural elucidation and confirmation of **Methyl 2,6-dichloroisonicotinate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

While specific NMR data for **Methyl 2,6-dichloroisonicotinate** is not readily available in the searched literature, related compounds and general principles can provide expected spectral characteristics. For a definitive analysis, it is recommended to acquire ^1H and ^{13}C NMR spectra.

Infrared (IR) Spectroscopy

IR spectral data has been reported for **Methyl 2,6-dichloroisonicotinate**.^[4] The technique mentioned is FTIR with a KBr wafer.^[4] Characteristic absorptions would be expected for the C=O of the ester, C-Cl bonds, and the pyridine ring vibrations.

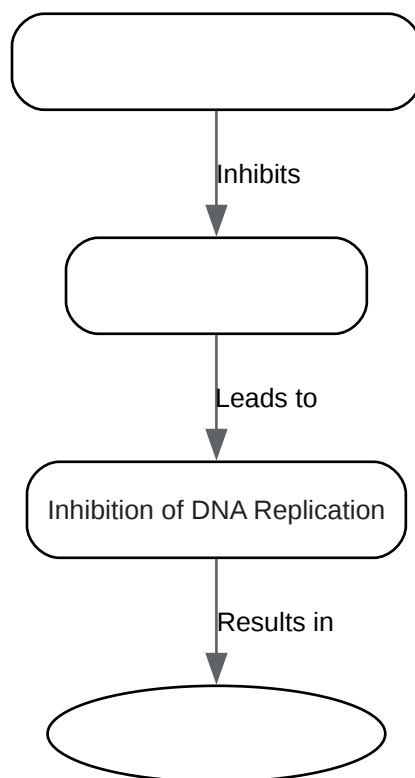
Mass Spectrometry

GC-MS data is available for **Methyl 2,6-dichloroisonicotinate**.^[4] The top peak in the mass spectrum is reported at an m/z of 174.^[4]

Spectroscopic Data	Details	Source
^1H NMR	Data not found in searched literature.	
^{13}C NMR	Data not found in searched literature.	^[4]
IR Spectra	FTIR (KBr Wafer), ATR-IR, and Vapor Phase IR data are available.	^[4]
Mass Spectrometry	GC-MS: Top peak m/z = 174.	^[4]
Predicted Collision Cross Section	$[\text{M}+\text{H}]^+$: 133.6 Å ² ; $[\text{M}+\text{Na}]^+$: 144.8 Å ² ; $[\text{M}-\text{H}]^-$: 135.9 Å ²	^[7]

Biological Activity and Potential Applications

Methyl 2,6-dichloroisonicotinate is described as an electron-deficient compound that can be used as a cross-coupling agent in organic synthesis.[3] It has shown antibacterial activity, which may be attributed to its ability to inhibit bacterial DNA gyrase.[3] This compound is also used as a pharmaceutical intermediate.[1]



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Figure 3. Proposed mechanism of antibacterial action.

Safety and Handling

Methyl 2,6-dichloroisonicotinate is associated with several hazard classifications. It is reported to cause skin and serious eye irritation, and may cause respiratory irritation.[4] Appropriate personal protective equipment should be used when handling this compound. For detailed safety information, consult the Material Safety Data Sheet (MSDS).

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